

A Technical Guide to the Thermal Properties of 3-Bromo-9-phenylcarbazole

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Compound of Interest

Compound Name: 3-Bromo-9-phenylcarbazole

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Introduction

3-Bromo-9-phenylcarbazole is a key intermediate in the synthesis of advanced organic materials and pharmaceutical compounds. Its thermal stability and melting point are critical parameters that influence its application, processing, and storage. This technical guide provides a comprehensive overview of the available data on the melting point of **3-Bromo-9-phenylcarbazole** and outlines the standard methodologies for determining its thermal stability.

Physicochemical Properties

Melting Point

The reported melting point of **3-Bromo-9-phenylcarbazole** exhibits some variability across different suppliers and databases. This variation may be attributed to the purity of the material and the analytical method employed. A summary of the reported melting points is presented in Table 1.

Melting Point (°C)	Source
77 - 81	Chem-Impex, Tokyo Chemical Industry Co., Ltd. [1] [2]
97 - 98	Thermo Scientific Alfa Aesar [3]
98	ECHEMI [4] [5]

Table 1: Reported Melting Points of **3-Bromo-9-phenylcarbazole**

Thermal Stability

While specific thermogravimetric analysis (TGA) data for **3-Bromo-9-phenylcarbazole** is not readily available in the public domain, the thermal stability of carbazole derivatives has been a subject of investigation, particularly in the context of materials science for applications like organic light-emitting diodes (OLEDs). Generally, carbazole-based structures are known for their high thermal stability. The thermal decomposition of brominated carbazole derivatives at elevated temperatures can proceed through the cleavage of the carbon-bromine and nitrogen-carbon bonds.

To ascertain the precise thermal decomposition profile of **3-Bromo-9-phenylcarbazole**, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the recommended analytical techniques.

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the melting point and thermal stability of organic compounds like **3-Bromo-9-phenylcarbazole**.

Melting Point Determination

The melting point is a fundamental physical property used to identify and assess the purity of a crystalline solid.

Methodology: Capillary Melting Point

- **Sample Preparation:** A small amount of finely powdered, dry **3-Bromo-9-phenylcarbazole** is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated digital melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is ramped up at a controlled rate (e.g., 1-2 °C/min) near the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (clear point) are recorded as the melting range.

Thermal Stability Analysis

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the decomposition temperature and to study the thermal degradation profile.

Methodology:

- **Instrumentation:** A standard thermogravimetric analyzer is utilized.
- **Sample Preparation:** 5-10 mg of **3-Bromo-9-phenylcarbazole** is accurately weighed and placed in an inert sample pan (e.g., alumina or platinum).
- **Atmosphere:** The analysis is conducted under a continuous flow of an inert gas, typically nitrogen, at a flow rate of 20-50 mL/min to prevent oxidative degradation.^[6]
- **Temperature Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600-800 °C) at a constant heating rate, typically 10 °C/min.^[6]
- **Data Analysis:** The decomposition temperature (Td) is often determined as the temperature at which a 5% weight loss of the sample is observed.^[6] The resulting TGA curve plots the percentage of weight loss against temperature.

DSC is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of

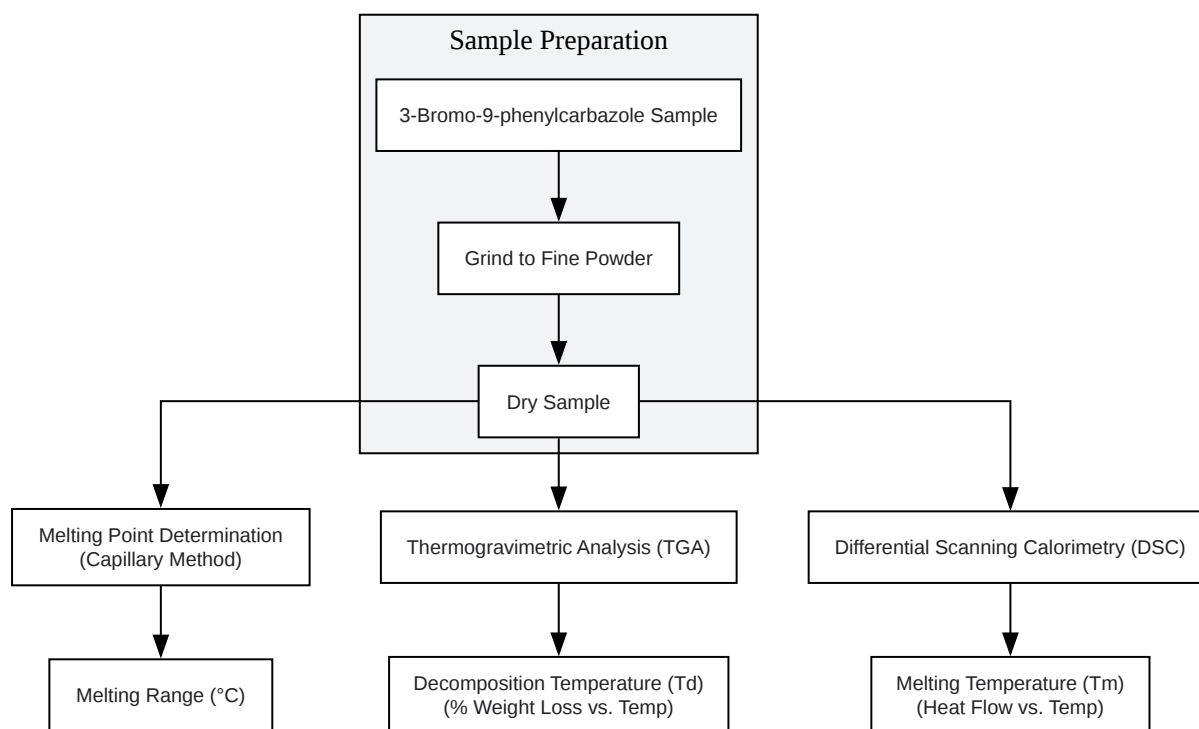
temperature. It is used to determine the melting temperature (T_m) and can also provide information on other thermal transitions.

Methodology:

- Instrumentation: A standard differential scanning calorimeter is used.
- Sample Preparation: 3-5 mg of the sample is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.[6]
- Atmosphere: The analysis is carried out under a continuous flow of an inert gas, such as nitrogen.[6]
- Temperature Program: The sample is typically subjected to a heat-cool-heat cycle to erase any prior thermal history.
 - First Heating Scan: The sample is heated from room temperature to a temperature above its melting point at a heating rate of 10 °C/min.[6]
 - Cooling Scan: The sample is then cooled at a controlled rate.
 - Second Heating Scan: A second heating scan is performed at the same heating rate.[6]
- Data Analysis: The melting temperature is determined from the peak of the endothermic transition in the heat flow curve from the second heating scan.

Workflow for Thermal Property Analysis

The following diagram illustrates the logical workflow for the comprehensive thermal analysis of **3-Bromo-9-phenylcarbazole**.



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Caption: Workflow for Determining Thermal Properties.

Conclusion

The melting point of **3-Bromo-9-phenylcarbazole** is reported in the range of 77-98 °C. For definitive thermal stability data, experimental determination using TGA and DSC is essential. The protocols outlined in this guide provide a robust framework for researchers and scientists to accurately characterize the thermal properties of this important chemical compound, ensuring its effective use in research, development, and manufacturing.

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